

# Application Notes and Protocols: Preparation of GSK-F1 Stock Solution in DMSO

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## Compound of Interest

Compound Name: GSK-F1

Cat. No.: B607884

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**GSK-F1** is a potent and orally active inhibitor of phosphatidylinositol 4-kinase alpha (PI4KA).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> This application note provides a detailed protocol for the preparation of a stock solution of **GSK-F1** in dimethyl sulfoxide (DMSO). Adherence to this protocol will ensure the accurate and consistent preparation of **GSK-F1** for use in various experimental settings.

## Materials and Reagents

- **GSK-F1** powder (Purity >98%)<sup>[4]</sup><sup>[5]</sup><sup>[6]</sup>
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered with aluminum foil)
- Vortex mixer
- Sonicator (optional, but recommended)<sup>[7]</sup>
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips

## Quantitative Data Summary

A summary of the key quantitative data for **GSK-F1** is provided in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	603.52 g/mol	[1][4][5][6][7]
Solubility in DMSO	22.5 mg/mL (37.28 mM)	[7]
Purity	>98%	[4][5][6]

## Experimental Protocol: Preparation of a 10 mM GSK-F1 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **GSK-F1** in DMSO. The volumes can be scaled as needed.

### 4.1. Calculation

To prepare a 10 mM stock solution, the required mass of **GSK-F1** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 603.52 \text{ g/mol} / 1000 = 6.0352 \text{ mg}$$

### 4.2. Step-by-Step Procedure

- **Weighing GSK-F1:** Carefully weigh out the calculated amount of **GSK-F1** powder using a calibrated analytical balance. For example, to make 1 mL of a 10 mM solution, weigh 6.04 mg of **GSK-F1**.
- **Aliquot DMSO:** Add the desired volume of anhydrous DMSO to a sterile microcentrifuge tube or vial. For a 10 mM solution using 6.04 mg of **GSK-F1**, you would add 1 mL of DMSO.

- Dissolving **GSK-F1**: Add the weighed **GSK-F1** powder to the DMSO.
- Mixing: Close the tube/vial securely and vortex the solution for 1-2 minutes to facilitate dissolution.
- Sonication (Recommended): To ensure complete dissolution, sonicate the solution for 5-10 minutes.<sup>[7]</sup> Visually inspect the solution to ensure there are no visible particles.
- Storage: Aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped tubes to protect from light. Store the aliquots at -20°C for long-term storage (months) or at 4°C for short-term storage (days to weeks).<sup>[4]</sup> Some sources suggest storage at -80°C for up to a year.<sup>[6][7]</sup> Avoid repeated freeze-thaw cycles.

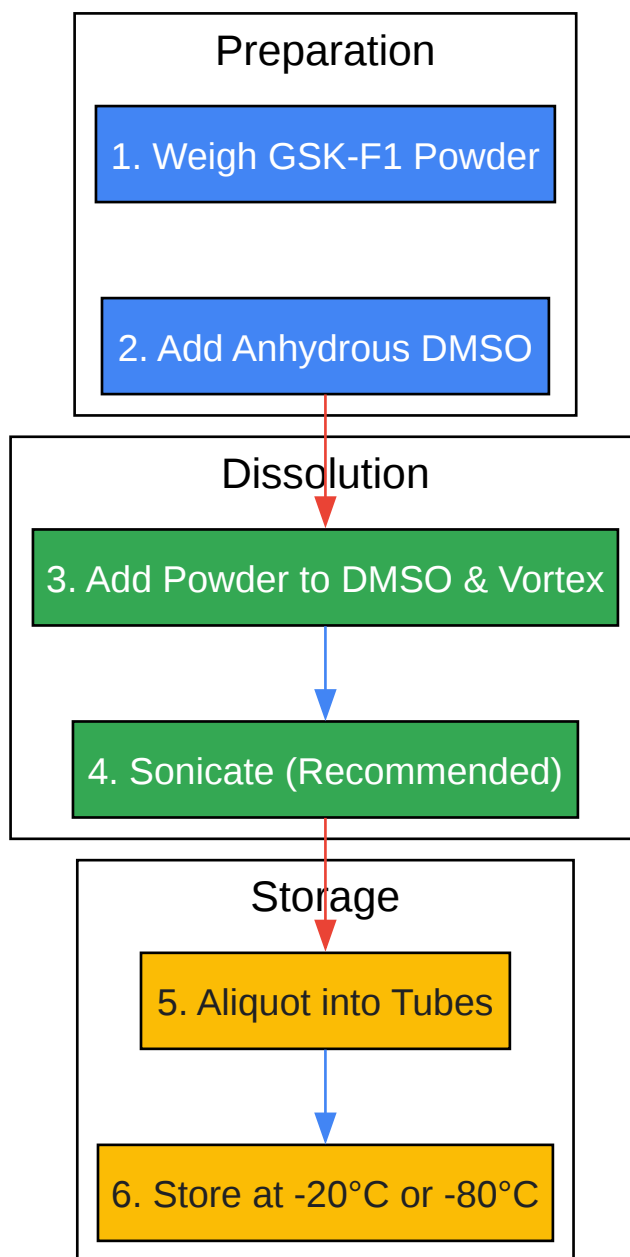
## Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling **GSK-F1** and DMSO.
- Handle **GSK-F1** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO is a powerful solvent and can facilitate the absorption of substances through the skin. Avoid direct contact.
- Consult the Safety Data Sheet (SDS) for **GSK-F1** for complete safety information.

## Visualization of the Experimental Workflow

The following diagram illustrates the workflow for preparing the **GSK-F1** stock solution.

## Workflow for GSK-F1 Stock Solution Preparation



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Caption: Workflow for preparing a **GSK-F1** stock solution in DMSO.

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